

a discovery and synthesis of Antileishmanial agent-23

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Compound of Interest

Compound Name: Antileishmanial agent-23

Cat. No.: B15580981

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Unable to Identify "Antileishmanial Agent-23"

Following a comprehensive search for a compound specifically designated "**Antileishmanial agent-23**," it has been determined that this name does not correspond to a known or published therapeutic agent in the scientific literature retrieved. The search yielded information on various classes of compounds with antileishmanial activity, but none were identified by this specific nomenclature.

The discovery and development of new treatments for leishmaniasis is an active area of research.^{[1][2]} Leishmaniasis is a parasitic disease with varying clinical manifestations, including visceral, cutaneous, and mucocutaneous forms, caused by protozoa of the genus *Leishmania*.^[1] The current therapeutic options are limited and face challenges such as drug resistance, toxicity, and high cost, underscoring the urgent need for novel, effective, and safer drugs.^{[1][3]}

Research efforts have focused on diverse chemical scaffolds to identify new antileishmanial leads. These include:

- Tetrahydroindazoles and Pyrazolo[3,4-c]pyrimidines: These compounds have shown potent activity against *Leishmania donovani* by targeting the parasite's Hsp90 protein.^[1]
- Halogen-rich Salicylanilides: Certain compounds in this class have demonstrated significant antileishmanial activity against *L. donovani* amastigotes in vitro and have shown efficacy in animal models.^[4]

- GNF6702: This agent, identified through phenotypic screening, exhibits broad-spectrum activity against kinetoplastid parasites by selectively inhibiting the parasite proteasome.[5]
- Benzothiadiazine-1,1-dioxide Analogues: Derivatives of this scaffold have been synthesized and evaluated for their in vitro activity against different Leishmania species.[3]

Due to the lack of specific information on "**Antileishmanial agent-23**," it is not possible to provide a detailed technical guide on its discovery, synthesis, and mechanism of action as requested. To proceed with generating the requested in-depth report, please provide an alternative name, chemical structure, or a reference to a relevant publication for the compound of interest.

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References

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- 3. Synthesis and In Vitro Antileishmanial Efficacy of Novel Ethylene Glycol Analogues of Benzothiadiazine-1,1-dioxide - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Discovery of new antileishmanial agents | BioWorld [bioworld.com]
- 5. benchchem.com [benchchem.com]
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